

# Physical properties like boiling point and density of phenyl vinyl sulfoxide

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## Compound of Interest

Compound Name: *Phenyl vinyl sulfoxide*

Cat. No.: *B1581068*

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## An In-depth Technical Guide to the Physical Properties of **Phenyl Vinyl Sulfoxide**

This guide provides a comprehensive overview of the key physical properties of **phenyl vinyl sulfoxide** (CAS No: 20451-53-0), a versatile reagent in organic synthesis. Intended for researchers, chemists, and professionals in drug development, this document delves into the experimental determination of its boiling point and density, offering not just data, but the scientific rationale behind the methodologies.

## Introduction: The Synthetic Utility of Phenyl Vinyl Sulfoxide

**Phenyl vinyl sulfoxide**, with the chemical formula  $C_8H_8OS$ , is an organosulfur compound featuring a vinyl group attached to a sulfinyl group, which is in turn bonded to a phenyl ring.<sup>[1]</sup> <sup>[2]</sup><sup>[3]</sup> This structure makes it a valuable intermediate in synthetic chemistry. It serves as an excellent Michael acceptor and a reactive dienophile in Diels-Alder reactions, effectively acting as a synthetic equivalent for acetylene or ketene in certain cycloadditions.<sup>[4]</sup> Its utility in forming complex bicyclic structures has cemented its role in the synthesis of novel organic molecules. A thorough understanding of its physical properties is paramount for its safe handling, purification, and effective use in various synthetic protocols.

## Summary of Physical Properties

The physical characteristics of **phenyl vinyl sulfoxide** have been reported across various chemical suppliers and literature sources. This section consolidates the available quantitative data into a clear, comparative table. The variation in reported values, particularly for boiling point, underscores the critical importance of documenting experimental conditions.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> OS	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	152.21 g/mol	<a href="#">[2]</a>
Appearance	Colorless to yellow liquid	
Boiling Point	317.1 °C at 760 mmHg (calculated)	<a href="#">[1]</a>
	110 °C at 2 mmHg	
	98 °C at 0.6 mmHg	<a href="#">[4]</a>
	93-95 °C at 0.2 mmHg	
Density	1.18 g/cm <sup>3</sup> (Temperature not specified)	
	1.139 g/mL at 25 °C	<a href="#">[5]</a>
	Specific Gravity (20/20): 1.16	
Refractive Index	n <sub>20</sub> /D 1.585	<a href="#">[5]</a>

## Boiling Point: A Pressure-Dependent Property Theoretical Framework

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, leading to the formation of vapor throughout the bulk of the liquid.[\[6\]](#)[\[7\]](#) For compounds with high boiling points at atmospheric pressure, such as **phenyl vinyl sulfoxide**, purification by distillation presents a challenge: the required high temperatures can lead to decomposition. Therefore, distillation is almost exclusively performed under reduced pressure (vacuum distillation). By lowering the external pressure, the boiling point is significantly reduced, allowing for distillation at a temperature that preserves the compound's integrity. The

wide range of boiling points reported in Table 1 is a direct consequence of this pressure dependence.

## Experimental Protocol: Boiling Point Determination via Vacuum Distillation

This protocol describes the determination of the boiling point of **phenyl vinyl sulfoxide** at a specific reduced pressure. The key to an accurate measurement is a stable vacuum and precise temperature monitoring of the vapor phase.

### Materials:

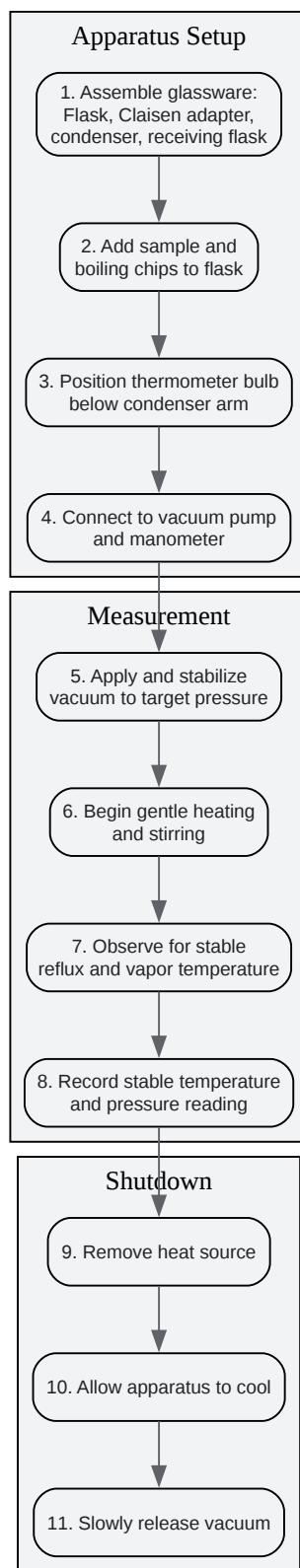
- Round-bottom flask (distilling flask)
- Claisen adapter
- Thermometer and thermometer adapter
- Vigreux column (short path)
- Condenser
- Receiving flask
- Vacuum pump, tubing, and pressure gauge (manometer)
- Heating mantle and magnetic stirrer with stir bar
- **Phenyl vinyl sulfoxide** sample
- Boiling chips or magnetic stir bar

### Procedure:

- Apparatus Assembly: Assemble the distillation apparatus as depicted in the workflow diagram below. Ensure all glass joints are properly sealed with vacuum grease.

- Sample Preparation: Place a magnetic stir bar or boiling chips into the round-bottom flask and add the **phenyl vinyl sulfoxide** sample (typically 5-10 mL for an accurate reading).[8]
- System Seal: Connect the apparatus to the vacuum pump via a cold trap. The thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor that is in thermal equilibrium with the distilling liquid.[8]
- Vacuum Application: Turn on the condenser's cooling water. Slowly and carefully apply the vacuum, ensuring the system is stable at the desired pressure (e.g., 0.6 mmHg).
- Heating: Begin gently heating the distilling flask using the heating mantle while stirring the liquid.
- Observation: Observe the liquid for the onset of boiling. As the vapor rises, the temperature on the thermometer will increase and then stabilize.
- Data Recording: Record the stable temperature reading on the thermometer and the corresponding pressure from the manometer. This stable temperature is the boiling point at that specific pressure.[4][8] A boiling range of 1-2°C is typical for a pure compound.
- Shutdown: Once the measurement is complete, remove the heating mantle and allow the system to cool before slowly releasing the vacuum.

## Visualization: Vacuum Distillation Workflow

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Caption: Workflow for Boiling Point Determination via Vacuum Distillation.

# Density: An Intrinsic Physical Property

## Theoretical Framework

Density ( $\rho$ ) is an intensive physical property defined as the mass of a substance per unit of volume ( $\rho = m/V$ ).<sup>[9]</sup> It is a fundamental characteristic that is constant for a pure substance at a given temperature. Therefore, it serves as a useful criterion for identification and purity assessment. For liquids, density is typically measured in grams per milliliter (g/mL) or grams per cubic centimeter (g/cm<sup>3</sup>).<sup>[9]</sup>

## Experimental Protocol: Density Determination Using a Volumetric Flask

This method provides a straightforward and accurate way to determine the density of a liquid sample like **phenyl vinyl sulfoxide** using standard laboratory equipment.

### Materials:

- Volumetric flask (e.g., 10.00 mL, Class A)
- Analytical balance (readable to  $\pm 0.0001$  g)
- Pasteur pipette
- **Phenyl vinyl sulfoxide** sample
- Thermometer
- Distilled water for calibration (optional but recommended)

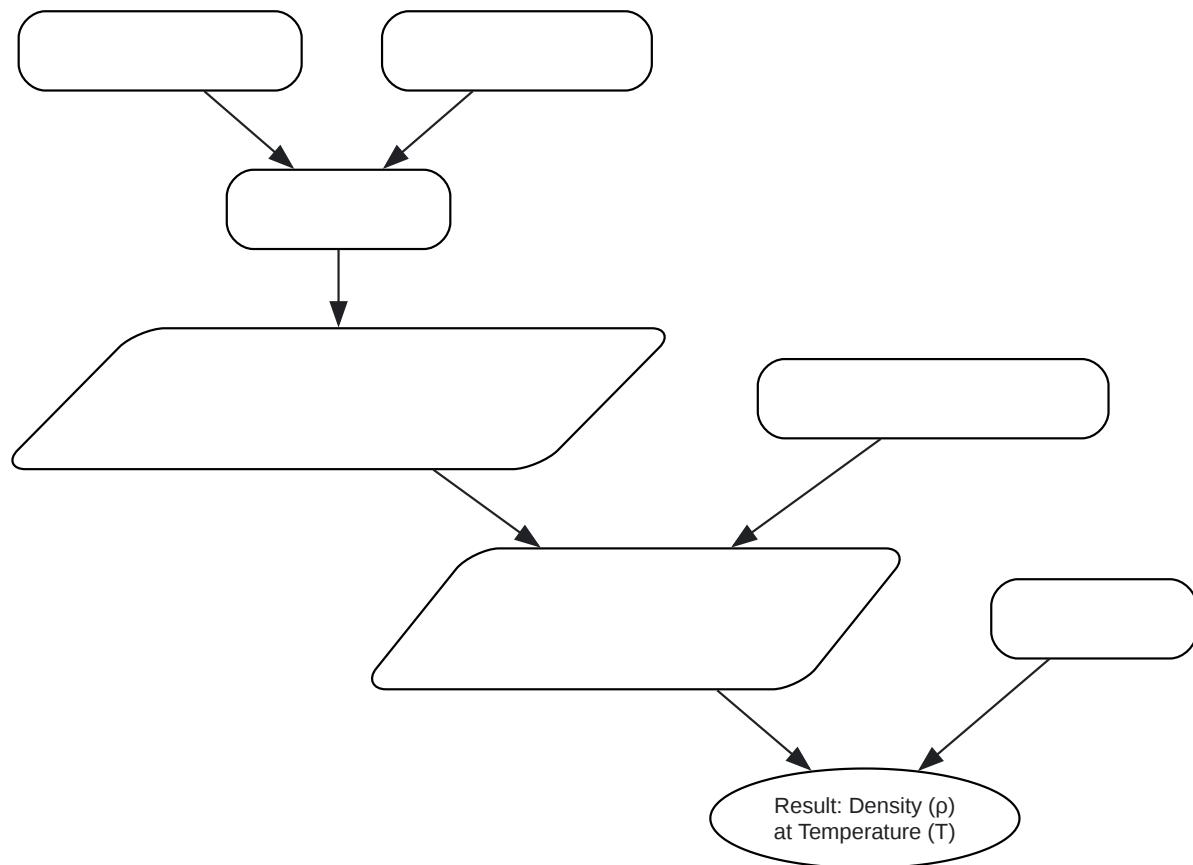
### Procedure:

- Measure Mass of Empty Flask: Carefully clean and dry the volumetric flask. Measure and record its mass on an analytical balance.
- Fill with Sample: Using a Pasteur pipette, carefully fill the flask with **phenyl vinyl sulfoxide** until the bottom of the meniscus is precisely on the calibration mark.

- Measure Mass of Filled Flask: Reweigh the filled flask and record the mass.
- Measure Temperature: Measure and record the temperature of the **phenyl vinyl sulfoxide** sample.
- Calculation:
  - Mass of Sample (m): Subtract the mass of the empty flask from the mass of the filled flask.
  - Volume of Sample (V): The volume is the calibrated volume of the flask (e.g., 10.00 mL).
  - Density ( $\rho$ ): Calculate the density using the formula  $\rho = m/V$ .

**Self-Validation/Trustworthiness:** To ensure the accuracy of the volumetric flask, a calibration step can be performed. This involves following the same procedure with deionized water at a known temperature and comparing the calculated density to the known density of water at that temperature.

## Visualization: Liquid Density Determination Workflow



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Caption: Step-by-step workflow for determining the density of a liquid.

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- To cite this document: BenchChem. [Physical properties like boiling point and density of phenyl vinyl sulfoxide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581068#physical-properties-like-boiling-point-and-density-of-phenyl-vinyl-sulfoxide]

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